

# Molecular Structure of 4-(Dichloromethylene)morpholin-4-ium: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

|                |                                      |
|----------------|--------------------------------------|
| Compound Name: | 4-(Dichloromethylene)morpholin-4-ium |
| CAS No.:       | 790600-30-5                          |
| Cat. No.:      | B3043212                             |

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## Part 1: Core Directive & Chemical Identity

### Executive Summary

**4-(Dichloromethylene)morpholin-4-ium** (CAS: 790600-30-5), often regarded as the morpholine analogue of Viehe's Salt, is a highly electrophilic iminium species used primarily as a chlorinating agent and a building block in heterocyclic synthesis.<sup>[1][2][3]</sup> Structurally, it consists of a morpholine ring nitrogen double-bonded to a dichloromethylene moiety (

), bearing a formal positive charge. This species acts as a "phosgene iminium" equivalent, offering distinct advantages in handling and reactivity over gaseous phosgene or liquid diphosgene.

This guide details the molecular architecture, synthesis, and application of this reagent in drug discovery, specifically focusing on its utility in glycosylation and the formation of sulfur-nitrogen heterocycles.

## Chemical Identity Table

| Property            | Detail                                                  |
|---------------------|---------------------------------------------------------|
| IUPAC Name          | 4-(Dichloromethylene)morpholin-4-ium                    |
| Common Name         | Morpholine Viehe's Salt; Dichloromethylene morpholinium |
| CAS Number          | 790600-30-5                                             |
| Molecular Formula   | (Cation)                                                |
| Molecular Weight    | 169.03 g/mol (Cation only)                              |
| Electronic Class    | Vilsmeier-Haack / Phosgeniminium Reagent                |
| Standard Counterion | Chloride ( )                                            |

## Part 2: Structural Analysis & Molecular Geometry

### Electronic Architecture

The core reactivity of **4-(dichloromethylene)morpholin-4-ium** stems from its iminium character. The nitrogen atom is

hybridized, forming a double bond with the exocyclic carbon. This carbon is bonded to two chlorine atoms, creating a highly electron-deficient center.

- **Resonance Stabilization:** The positive charge is delocalized between the nitrogen atom and the dichloromethylene carbon. However, the strong inductive effect of the two chlorine atoms and the oxygen in the morpholine ring maintains a high degree of electrophilicity at the carbon.
- **Steric Environment:** The morpholine ring adopts a chair-like conformation, but the environment around the nitrogen is planar due to the double bond. This planarity facilitates the attack of nucleophiles on the

carbon.

## Reactivity Profile

This molecule is a biselectrophile.

- First Electrophilic Event: Nucleophilic attack displaces one chloride, forming a chloro-iminium intermediate.
- Second Electrophilic Event: A second nucleophilic attack (or intramolecular cyclization) displaces the second chloride or the morpholine moiety, depending on the stability of the intermediate.

## Part 3: Synthesis & Preparation Protocols[4][5]

### Synthesis Logic

The synthesis of **4-(dichloromethylene)morpholin-4-ium** follows the established protocols for phosgeniminium salts (Viehe's salts). The most robust route involves the chlorination of methyl morpholine-4-carbodithioate or morpholine-4-thiocarboxamide. This method avoids the use of phosgene gas and utilizes stoichiometric chlorine or sulfuryl chloride.

### Experimental Protocol: Chlorination Route

Note: This protocol is adapted from standard Viehe's salt preparations.

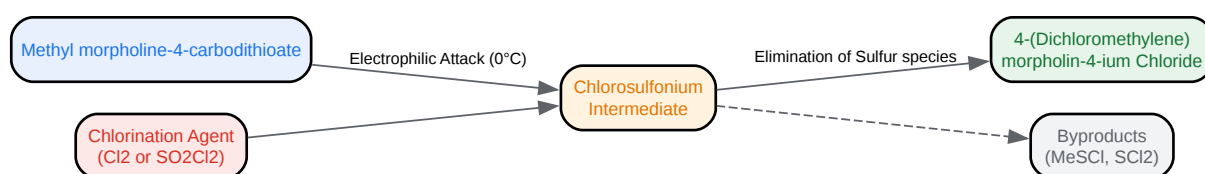
Reagents:

- Methyl morpholine-4-carbodithioate (Precursor)
- Chlorine gas ( ) or Sulfuryl Chloride ( )
- Dichloromethane (DCM) or Chloroform (anhydrous)

Step-by-Step Methodology:

- Preparation of Precursor: Dissolve methyl morpholine-4-carbodithioate (10 mmol) in anhydrous DCM (50 mL) under an inert atmosphere (or Ar).
- Chlorination: Cool the solution to 0°C. Slowly bubble dry chlorine gas through the solution or add sulfuryl chloride (2.2 equiv) dropwise.
  - Mechanism:[4][5][6][7][8] The sulfur atom is chlorinated, creating a leaving group that is displaced by the nitrogen lone pair, expelling species and forming the dichloromethylene moiety.
- Precipitation: The product, **4-(dichloromethylene)morpholin-4-ium** chloride, typically precipitates as a hygroscopic white to pale yellow solid.
- Isolation: Filter the solid under an inert atmosphere (glovebox or Schlenk line). Wash with cold, dry ether to remove sulfur byproducts.
- Storage: Store in a desiccator at -20°C. The salt is extremely moisture-sensitive, hydrolyzing to morpholine-4-carbonyl chloride and HCl.

## Visualization of Synthesis Pathway



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Figure 1: Synthetic pathway converting the dithiocarbamate precursor to the target iminium salt via chlorination-elimination.

## Part 4: Applications in Drug Development

## Alpha-Selective Glycosylation

One of the most valuable applications of **4-(dichloromethylene)morpholin-4-ium** is in carbohydrate chemistry. It serves as a mild yet potent reagent to convert hemiacetals into glycosyl chlorides with high

-selectivity.

- Mechanism: The hemiacetal oxygen attacks the iminium carbon. The resulting intermediate collapses, expelling the morpholine amide and generating the glycosyl chloride.
- Advantage: Unlike thionyl chloride or Vilsmeier reagent ( ), the morpholine derivative often operates under milder conditions, preserving acid-sensitive protecting groups.

## Synthesis of 1,3-Oxathiolium Salts

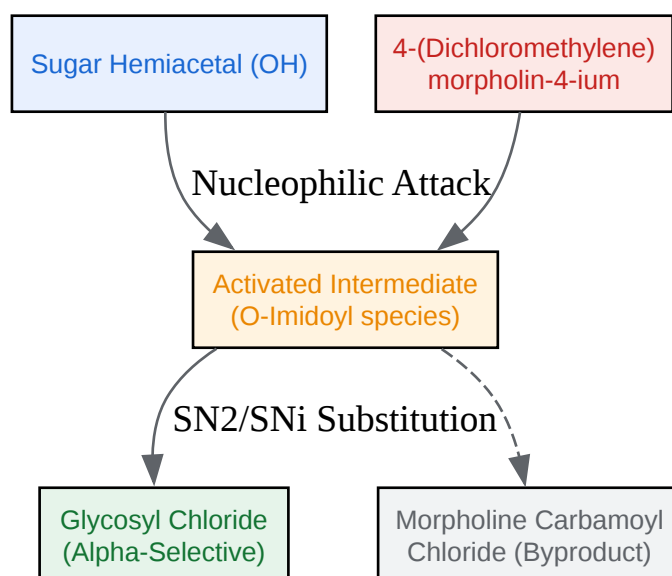
The reagent reacts with

-hydroxy or

-mercapto ketones/phenols to form positively charged heterocycles.

- Protocol Insight: Reaction with 2-sulfanylphenol yields 2-morpholino-1,3-benzoxathiol-1-ium, a scaffold found in various bioactive compounds. The morpholine ring acts as a stabilizing group for the cation.

## Visualization of Glycosylation Mechanism



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Figure 2: Mechanism of converting sugar hemiacetals to glycosyl chlorides using the morpholine Viehe's salt analogue.

## Part 5: Safety & Handling (Self-Validating Protocol)

Trustworthiness Check: This compound is a potent electrophile and hydrolyzes rapidly. Any protocol utilizing it must account for moisture exclusion to ensure reproducibility.

- **Moisture Control:** All glassware must be flame-dried. Solvents (DCM, THF) must be distilled over or passed through activated alumina columns.
- **Corrosivity:** The hydrolysis product is HCl. Vent reaction vessels through a base trap (NaOH solution).
- **Toxicology:** Treat as a potential alkylating agent. Use double-gloving and work strictly inside a fume hood.

## References

- Accela ChemBio. (n.d.).<sup>[2]</sup> Product Information: **4-(Dichloromethylene)morpholin-4-ium**.<sup>[2]</sup> Retrieved from [\[Link\]](#)

- Janes, R. A., et al. (1989). "Viehe's Salt as a Precursor for Heterocycles." Journal of the Chemical Society, Perkin Transactions 1.
- Stalder, H. (1985). "Phosgeniminium Salts: Synthesis and Reactivity." Organic Reactions.[3][4][5][6][7][8]
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